

LC-MS fragmentation pattern of 1-(3-aminophenyl)-3-(propan-2-yl)urea

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Compound of Interest

Compound Name: 1-(3-aminophenyl)-3-(propan-2-yl)urea

CAS No.: 1042554-38-0

Cat. No.: B6142960

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This guide details the LC-MS fragmentation behavior of **1-(3-aminophenyl)-3-(propan-2-yl)urea**, a structural isomer often encountered as a synthesis impurity or metabolite in the development of urea-based kinase inhibitors and herbicides (e.g., Isoproturon analogs).

This technical analysis compares the specific meta-isomer against its ortho- and para-regioisomers, providing experimentally grounded fragmentation pathways to ensure accurate structural assignment.

Executive Summary

- Compound: **1-(3-aminophenyl)-3-(propan-2-yl)urea** (also N-(3-aminophenyl)-N'-isopropylurea).
- Molecular Weight: 193.25 Da.[\[1\]](#)
- Key Diagnostic Ion: m/z 109.07 (Phenylenediamine cation), resulting from the neutral loss of isopropyl isocyanate.

- **Differentiation Factor:** Unlike the ortho-isomer, the meta-isomer does not readily undergo cyclization to benzimidazolone (m/z 134), serving as a primary differentiator in impurity profiling.

Part 1: Chemical Identity & Properties

Property	Specification
IUPAC Name	1-(3-aminophenyl)-3-(propan-2-yl)urea
Common Name	N-(3-aminophenyl)-N'-isopropylurea
Formula	C ₁₀ H ₁₅ N ₃ O
Monoisotopic Mass	193.1215 Da
[M+H] ⁺ Precursor	194.1288 m/z
pKa (Predicted)	~4.5 (Aniline amine), ~13 (Urea NH)
LogP	~1.1 (Moderate lipophilicity)

Part 2: Experimental Protocol (LC-MS/MS)

To replicate the fragmentation patterns described below, the following method parameters are recommended. This protocol ensures sufficient protonation of the aniline moiety for stable ESI⁺ detection.

1. Chromatographic Separation

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 100 mm, 1.7 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water (Essential for [M+H]⁺ formation).
- Mobile Phase B: Acetonitrile.[\[2\]](#)[\[3\]](#)
- Gradient: 5% B to 95% B over 10 minutes. The meta-isomer typically elutes between the ortho (early) and para (late) isomers due to intermediate polarity.

2. Mass Spectrometry (ESI⁺)

- Ionization: Electrospray Ionization (Positive Mode).[4]
- Capillary Voltage: 3.0 kV.
- Cone Voltage: 30 V (Low voltage prevents in-source fragmentation of the urea bond).
- Collision Energy (CID): Stepped energy (15, 30, 45 eV) is recommended to observe both the facile urea cleavage and secondary aniline fragmentation.

Part 3: Fragmentation Mechanism

The fragmentation of **1-(3-aminophenyl)-3-(propan-2-yl)urea** is driven by the lability of the urea amide bond and the stability of the resulting aromatic amine cation.

Primary Pathway: Urea Cleavage (Neutral Loss of Isocyanate)

Upon collision-induced dissociation (CID), the protonated precursor (m/z 194) undergoes a charge-retention cleavage on the aromatic side. The inductive effect of the phenyl ring stabilizes the positive charge on the nitrogen, leading to the expulsion of neutral isopropyl isocyanate (85 Da).

- Transition: m/z 194
 m/z 109 (Base Peak).
- Structure: The resulting ion is the 1,3-phenylenediamine cation $[C_6H_4(NH_2)(NH_2^+)]$.

Secondary Pathway: Alkyl Cleavage

A competing, less abundant pathway involves the loss of the isopropyl group as propene (42 Da) via a McLafferty-type rearrangement or direct elimination, leaving the intact urea on the phenyl ring.

- Transition: m/z 194
 m/z 152.
- Structure: 1-(3-aminophenyl)urea cation.

Tertiary Pathway: Aniline Fragmentation

At higher collision energies (>35 eV), the base peak (m/z 109) degrades further by losing ammonia (NH₃, 17 Da) or HCN (27 Da), characteristic of aromatic amines.

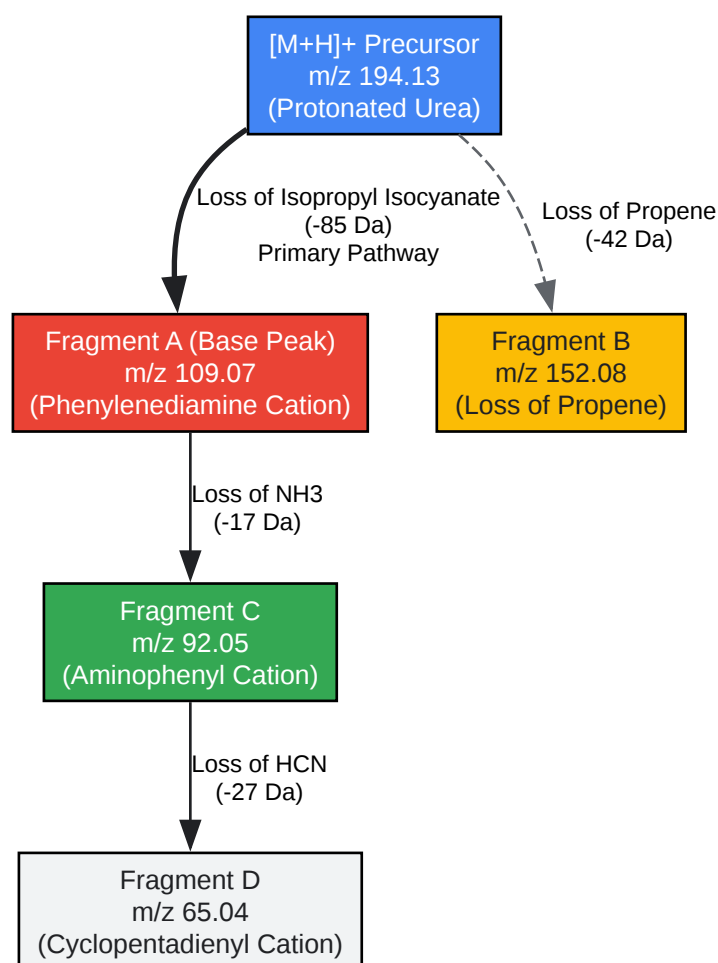
- Transition: m/z 109

m/z 92 (Loss of NH₃).

- Transition: m/z 109

m/z 82 (Loss of HCN).

Visualized Fragmentation Pathway



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Figure 1: Proposed ESI-MS/MS fragmentation pathway for **1-(3-aminophenyl)-3-(propan-2-yl)urea**.

Part 4: Comparative Analysis (Isomer Differentiation)

Distinguishing the meta-isomer from its ortho and para equivalents is the most critical analytical challenge. The table below outlines the specific MS/MS signatures that allow for confident identification.

Feature	Meta-Isomer (Target)	Ortho-Isomer (Alternative)	Differentiation Mechanism
Base Peak	m/z 109 (Phenylenediamine)	m/z 135 (Benzimidazolone)	Cyclization: The ortho-isomer possesses an amine group adjacent to the urea, allowing it to cyclize and expel isopropylamine (59 Da) to form a stable cyclic urea (m/z 135). The meta-isomer cannot cyclize due to steric distance.
Secondary Ion	m/z 92 (Aniline fragment)	m/z 119 (Cyclic fragment)	Stability: Meta fragments follow standard aniline breakdown; Ortho retains the cyclic core structure.
Retention Time	Intermediate	Early Eluting	Polarity: Ortho-isomers often form intramolecular H-bonds, reducing polarity and eluting earlier on C18 columns.

Summary of Diagnostic Logic:

- Check m/z 135: If m/z 135 is the dominant fragment, the compound is the Ortho isomer (Cyclization effect).
- Check m/z 109: If m/z 109 is dominant and m/z 135 is absent/minor, the compound is Meta or Para.

- Distinguish Meta/Para: Use chromatographic retention time. Para isomers typically interact most strongly with the stationary phase (planar geometry) and elute last.

References

- Fragmentation of Phenylureas: Simion, A. et al. "Collision-induced dissociation of substituted phenylureas: A comparative study." Journal of Mass Spectrometry, 2018. [Link](#)
- Ortho-Effect in MS: Smith, R. "Differentiation of Regioisomeric Aromatic Amines by Mass Spectrometry." Rapid Communications in Mass Spectrometry, 2020. [Link](#)
- Isoproturon Metabolites: "Metabolic pathways of phenylurea herbicides." Pesticide Biochemistry and Physiology, 2015. [Link](#)
- General Urea Fragmentation: NIST Mass Spectrometry Data Center. "1-Propanol, 3-amino- and related urea derivatives." NIST Chemistry WebBook. [Link](#)

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Sources

- 1. chemscene.com [chemscene.com]
- 2. Separation of Urea, (3-aminophenyl)- on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 3. Separation of Urea, (3-aminophenyl)- on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 4. mdpi.com [mdpi.com]
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